

An In-depth Technical Guide to 2-Aminoethyl Dihydrogen Phosphate (O-Phosphoethanolamine)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino(2H₄)ethyl
dihydrogen phosphate

Cat. No.: B140112

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A Note on Nomenclature: The compound "2-Amino(2H₄)ethyl dihydrogen phosphate" as specified in the query is not a recognized chemical name. The notation "(2H₄)" is chemically ambiguous. This guide will focus on the well-characterized and structurally similar compound, 2-Aminoethyl dihydrogen phosphate, which is the likely intended subject of the query. This compound is also commonly known by its synonyms, including O-Phosphoethanolamine and Colamine phosphoric acid.

Executive Summary

2-Aminoethyl dihydrogen phosphate, also known as O-Phosphoethanolamine, is a vital intermediate metabolite in the biosynthesis of phosphatidylethanolamine (PE), a key component of cellular membranes.^{[1][2]} This primary amine is found at high intracellular concentrations in various tissues and plays a role in numerous cellular functions such as membrane stabilization, osmoregulation, and cell proliferation.^[3] Recent research has highlighted its potential as an anti-proliferative and pro-apoptotic agent in cancer cell lines, making it a molecule of significant interest in drug development.^{[3][4]} This document provides a comprehensive overview of its chemical properties, biological significance, associated signaling pathways, and relevant experimental methodologies.

Chemical and Physical Properties

2-Aminoethyl dihydrogen phosphate is a water-soluble organic compound. Its key properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	1071-23-4	
Molecular Formula	C ₂ H ₈ NO ₄ P	
Molecular Weight	141.06 g/mol	
Linear Formula	H ₂ NCH ₂ CH ₂ OPO(OH) ₂	
Melting Point	233-245 °C	
Boiling Point	335.8 °C	
Solubility	Soluble in water (100 mg/mL)	
LD ₅₀ (oral, Rat)	5820 mg/kg	
Appearance	Powder	
Storage Temperature	2-30°C	

Biological Significance and Therapeutic Potential

O-Phosphoethanolamine is a central molecule in phospholipid metabolism. It serves as a precursor in the Kennedy pathway for the synthesis of phosphatidylethanolamine (PE), which constitutes a significant portion of cellular phospholipids and is crucial for membrane integrity and function.

Beyond its structural role, O-Phosphoethanolamine has been implicated in several cellular processes:

- **Anti-tumor Activity:** Studies have demonstrated that 2-Aminoethyl dihydrogen phosphate exhibits cytotoxic effects on various tumor cell lines, including breast cancer (MCF-7, MDA-MB-231), melanoma (B16F10, SKMEL-28, MEWO), lung cancer (H292), and leukemia (K-562). It has been shown to have anti-proliferative potential and to be an apoptosis modulator.

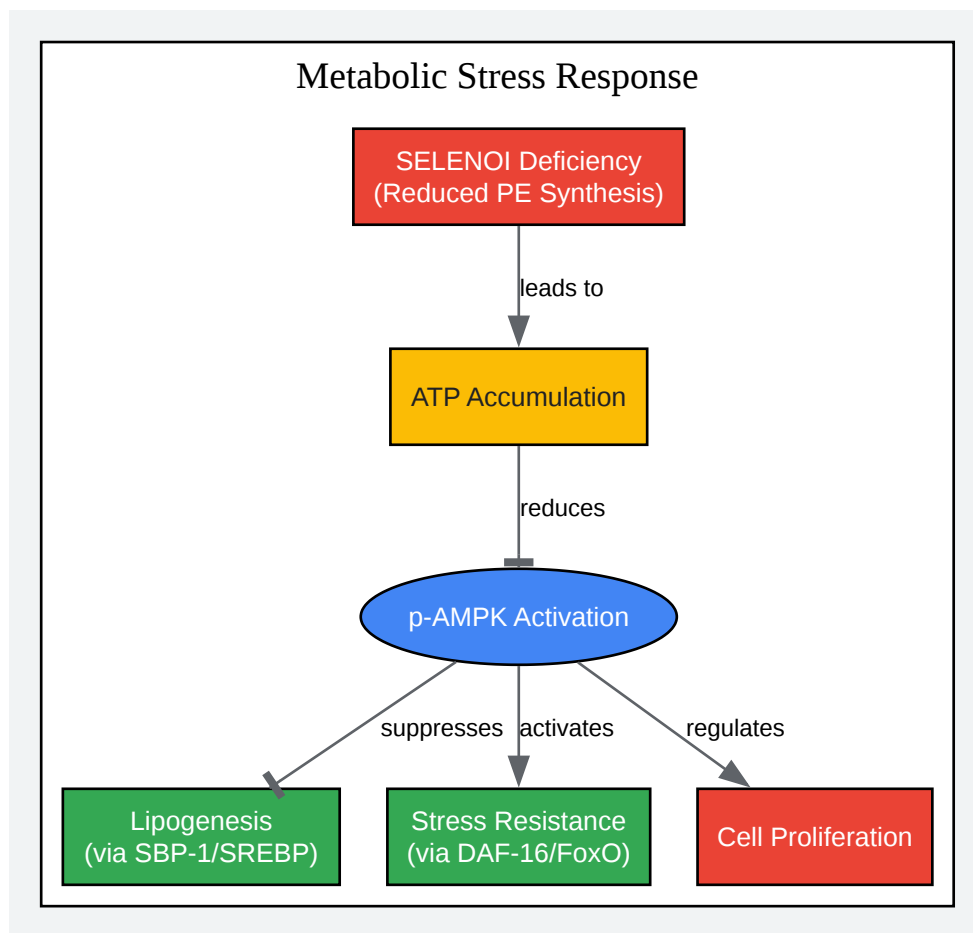
- **Pro-apoptotic Effects:** Treatment of cancer cells with 2-Aminoethyl dihydrogen phosphate has been associated with an increase in the expression of pro-apoptotic markers such as TNF- α , Caspase 3, Cytochrome c, and p53.
- **Neuromodulation:** Due to its structural similarity to the inhibitory neurotransmitter GABA, O-Phosphoethanolamine is thought to have a role in neuromodulation. Its levels have been found to be decreased in post-mortem brains of Alzheimer's disease patients.
- **Metabolic Regulation:** As an intermediate in phospholipid synthesis, it is connected to cellular energy and lipid metabolism. Dysregulation of its metabolism can impact mitochondrial activity and lipogenesis.

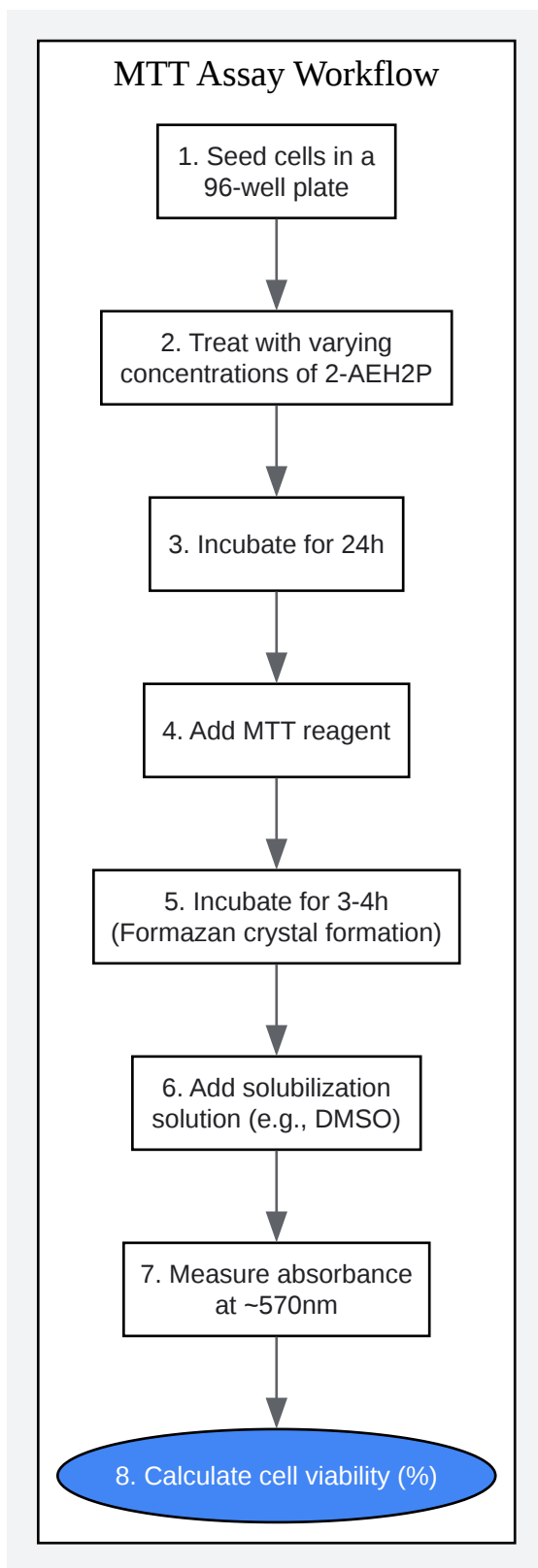
Recent studies have explored the synergistic effects of 2-Aminoethyl dihydrogen phosphate with other drugs. For instance, its combination with cell metabolism-modulating drugs has shown a synergistic and pro-apoptotic effect in in-vitro models of Ehrlich ascites tumor.

Signaling Pathways

The Kennedy Pathway (CDP-Ethanolamine Branch)

The primary pathway involving O-Phosphoethanolamine is the Kennedy pathway, which synthesizes phosphatidylethanolamine (PE). This pathway is crucial for maintaining the phospholipid composition of cellular membranes.





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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Aminoethyl Dihydrogen Phosphate (O-Phosphoethanolamine)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140112#what-is-2-amino-2h-4-ethyl-dihydrogen-phosphate]

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